

# comparison of 2-Ethenylfuran detection techniques

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## Compound Focus: 2-Ethenylfuran

CAS No.: 31093-57-9

Cat. No.: S3711287

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## Fundamental Data & Research Context

The table below summarizes key information for **2-Ethenylfuran** (also known as 2-vinylfuran) from the National Institute of Standards and Technology (NIST) and a biomedical database [1] [2].

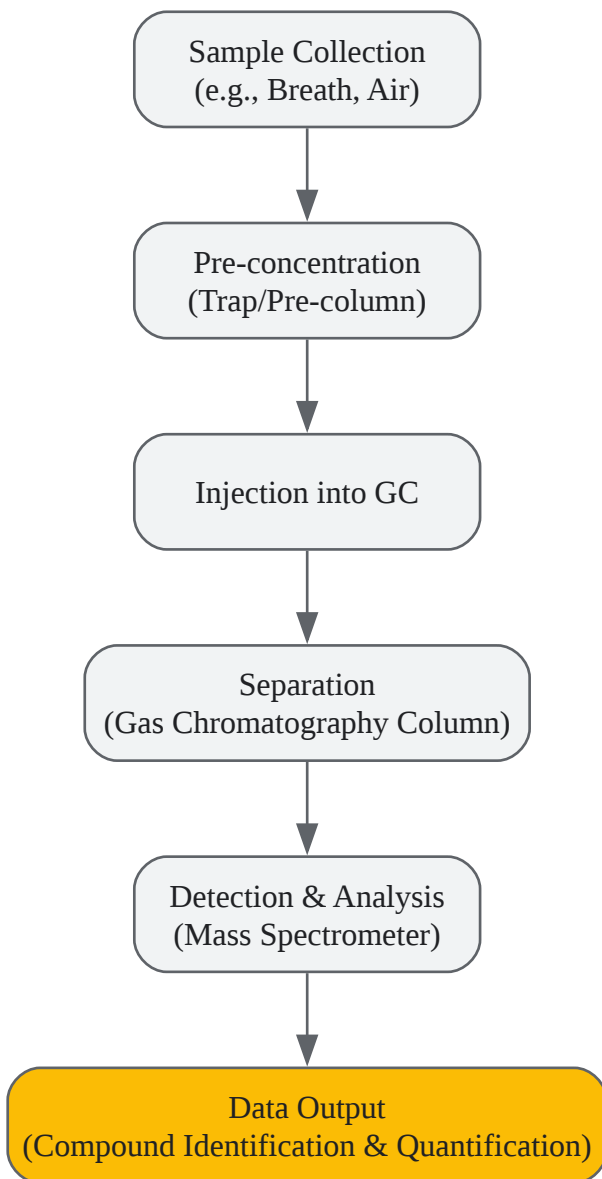
Property	Value / Information
Chemical Formula	$C_6H_6O$ [1]
Molar Mass	94.113 g/mol [1]
CAS Registry Number	1487-18-9 [2]
PubChem CID	73881 [2]
Key Databases	NIST Web Thermo Tables (Thermophysical data) [1]; Human Breathomics Database (Biomedical context) [2]

The **Human Breathomics Database** identifies **2-Ethenylfuran** as a volatile organic compound (VOC) found in the healthy human body, referenced in a 2014 review in the *Journal of Breath Research* [2]. This

strongly suggests that detection techniques like **Gas Chromatography-Mass Spectrometry (GC-MS)**, commonly used in breathomics, are applicable for analyzing this compound.

## Diagram of a Generic VOC Detection Workflow

Based on the context that **2-Ethenylfuran** is a breath VOC, here is a flowchart of a typical GC-MS-based detection workflow. You can adapt this diagram with specific details as you find them.



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## References

1. - 2 -- Critically Evaluated Thermophysical Property Data... ethenylfuran [wt-pro.nist.gov]
2. HBDB: Human Breathomics Database [hbdb.cmdm.tw]

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